Technical Guide: Stability & Handling of 3-Chlorocyclobutyl 2,2,2-trifluoroacetate

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Compound of Interest	
Compound Name:	*3-Chlorocyclobutyl 2,2,2-trifluoroacetate*
CAS No.:	*1909286-49-2*
Cat. No.:	*B2902934*

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Part 1: Executive Summary & Compound Identity

3-Chlorocyclobutyl 2,2,2-trifluoroacetate is a highly reactive electrophilic building block. It combines the steric and electronic properties of a strained cyclobutane ring with a hyper-labile trifluoroacetate (TFA) leaving group.

While valuable for introducing the 3-chlorocyclobutyl motif (a lipophilic, metabolically stable bioisostere), this compound exhibits low thermal and hydrolytic stability. It functions effectively as an "activated ester" or an alkylating agent precursor but requires rigorous exclusion of moisture and nucleophiles during storage and processing.

Chemical Identity Table[1][2]

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Property	Detail
Chemical Name	3-Chlorocyclobutyl 2,2,2-trifluoroacetate
CAS Number	1935550-86-9 (Generic), 1909286-49-2 ((1r,3r)-isomer)
Molecular Formula	$C_6H_6ClF_3O_2$
Molecular Weight	202.56 g/mol
Functional Groups	Secondary Alkyl Chloride, Trifluoroacetate Ester, Cyclobutane Ring
Physical State	Colorless liquid (Predicted)
Primary Reactivity	Acyl substitution (hydrolysis), Alkyl substitution ( ), Elimination

Part 2: Stability Profile & Decomposition Mechanisms

The instability of this compound arises from the synergy between the electron-withdrawing trifluoroacetyl group and the strain energy of the cyclobutane ring (~26 kcal/mol).

Hydrolytic Instability (Critical Risk)

Trifluoroacetate esters are approximately 10,000 to 100,000 times more labile toward hydrolysis than their corresponding acetates. The strong electron-withdrawing effect of the group makes the carbonyl carbon highly electrophilic.

- Mechanism: Rapid nucleophilic attack by water or hydroxide at the carbonyl carbon (B 2 mechanism).
- Inductive Enhancement: The 3-chloro substituent on the ring exerts a remote inductive effect (

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), further decreasing electron density in the ring and potentially enhancing the electrophilicity of the ester oxygen, thereby accelerating hydrolysis.

- Outcome: Decomposition into 3-chlorocyclobutanol and trifluoroacetic acid (TFA). The generated acid can autocatalyze further decomposition.

Thermal & Elimination Risks

Upon heating or exposure to weak bases, the compound is prone to elimination reactions. The trifluoroacetate anion (

) is a good leaving group (pKa of conjugate acid ~0.23).

- E2 Elimination: In the presence of base, the acidic proton at C1 (alpha to the ester) or C2/C4 can be removed, leading to the expulsion of TFA and formation of 3-chlorocyclobutene.
- Ring Contraction/Rearrangement: If solvated in polar media that supports ionization (S

  1 pathways), the cyclobutyl cation can rearrange to a cyclopropylmethyl or homoallyl cation. However, the electron-withdrawing 3-chloro group destabilizes the carbocation, likely suppressing S

  1 pathways in favor of S

  2 or elimination.

Solvolysis Data (Analogous Systems)

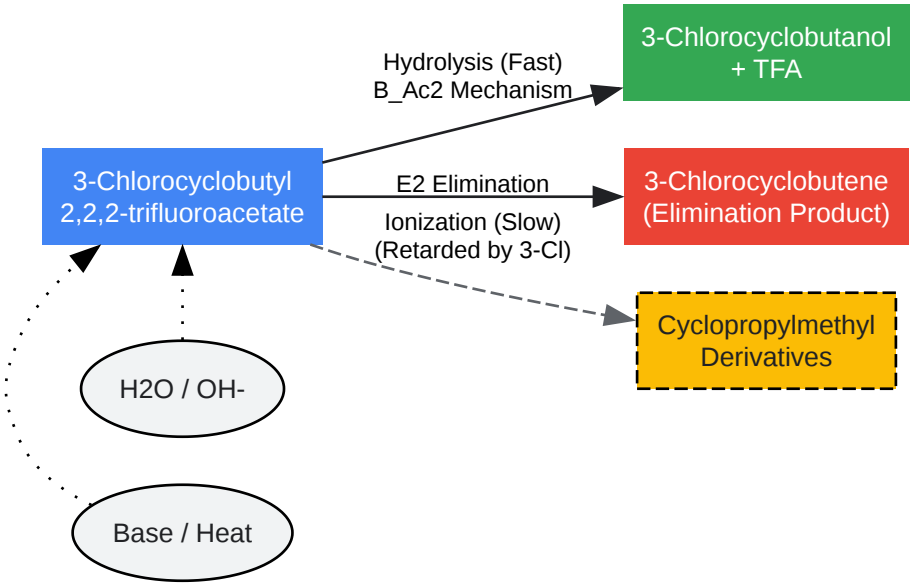
Data on 3-substituted cyclobutyl tosylates (similar leaving group ability) suggests that the 3-chloro substituent significantly retards solvolysis compared to unsubstituted cyclobutane due to cation destabilization.

- Implication: The compound is more stable toward spontaneous ionization than cyclobutyl trifluoroacetate but remains highly sensitive to nucleophilic attack at the carbonyl.

Part 3: Visualization of Decomposition Pathways

The following diagram illustrates the competing decomposition pathways: Hydrolysis (dominant in moisture) and Elimination (dominant in base/heat).

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Figure 1: Primary decomposition pathways. Hydrolysis is the most immediate threat during storage, while elimination competes during reaction conditions.

Part 4: Handling & Experimental Protocols

To maintain the integrity of **3-Chlorocyclobutyl 2,2,2-trifluoroacetate**, researchers must adopt a "Zero-Moisture" protocol.

Storage Conditions

- Temperature: Store at -20°C or lower.
- Atmosphere: Inert gas (Argon or Nitrogen) is mandatory.
- Container: Teflon-lined caps or sealed ampoules. Avoid standard rubber septa for long-term storage as TFA vapors can degrade them.

Solvent Compatibility Table

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Solvent Class	Compatibility	Notes
Chlorinated (DCM, $CHCl_3$)	High	Ideal for handling. Must be anhydrous.
Ethers (THF, Et_2O)	Moderate	Use anhydrous. Commercial THF may contain peroxides/water.
Alcohols (MeOH, EtOH)	Incompatible	Rapid transesterification to Methyl Trifluoroacetate.
Amines (Et_3N, Pyridine)	Incompatible	Causes immediate aminolysis or elimination.
Water / Aqueous Buffers	Incompatible	Instant hydrolysis.

Protocol: Synthesis/Usage Workflow

When using this compound as an intermediate (e.g., for nucleophilic substitution), follow this self-validating workflow:

- Pre-Drying: Flame-dry all glassware under vacuum; purge with Argon.
- Solvent Prep: Dry solvents (DCM or THF) over molecular sieves (3Å) for 24h prior to use. Water content must be <50 ppm.
- Reagent Transfer:
  - Do not weigh in open air if humidity >40%.
  - Use a gas-tight syringe for liquid transfer.
- Reaction Monitoring:
  - Use ^{19}F NMR (singlet around -75 ppm) to monitor integrity.
  - Disappearance of the ester peak and appearance of TFA (-76.5 ppm) indicates decomposition.

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- Quenching: If the reaction requires a quench, use cold saturated NH_4Cl. Do not use strong basic quenches (NaOH) if the product is sensitive to elimination.

Part 5: References

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- Guthrie, J. P. (1991). Hydrolysis of esters of oxy acids: pKa values for strong acids. Canadian Journal of Chemistry. (pKa data supporting leaving group ability of TFA).

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